

safe handling and storage procedures for Methyl 2-(chloromethyl)nicotinate

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Compound of Interest

Compound Name: **Methyl 2-(chloromethyl)nicotinate**

Cat. No.: **B109170**

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This guide provides essential safety information, handling protocols, and storage procedures for **Methyl 2-(chloromethyl)nicotinate**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Methyl 2-(chloromethyl)nicotinate**?

Methyl 2-(chloromethyl)nicotinate is classified as a hazardous substance. The primary hazards include:

- Skin Corrosion/Irritation: Causes skin irritation.[[1](#)]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[[1](#)]
- Acute Toxicity (Oral): Harmful if swallowed.[[2](#)]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[[1](#)]

Q2: What personal protective equipment (PPE) is required when handling this compound?

To ensure personal safety, the following PPE should be worn:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Chemical-impermeable gloves are necessary.[3] Protective clothing should be worn to prevent skin contact.
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if there is a risk of inhaling dust or vapors, especially in poorly ventilated areas.[4]

Q3: What is the correct procedure for storing **Methyl 2-(chloromethyl)nicotinate**?

Proper storage is crucial to maintain the compound's stability and prevent accidents.

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- The recommended storage temperature is between 2-8°C.[2]
- Store in a locked-up area.[1][5]

Q4: What should I do in case of accidental exposure (e.g., skin contact, inhalation)?

Immediate action is critical in case of accidental exposure:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.[3]

Q5: How should I handle a spill of **Methyl 2-(chloromethyl)nicotinate**?

In the event of a spill:

- Ensure adequate ventilation and remove all sources of ignition.[3]
- Evacuate personnel to a safe area.[3]
- Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-impermeable gloves, and eye protection.[3]
- Prevent the chemical from entering drains.[3]
- For containment and cleanup, collect the spilled material and place it in a suitable, closed container for disposal.[3]

Q6: Are there any known chemical incompatibilities with **Methyl 2-(chloromethyl)nicotinate**?

While specific incompatibility data for **Methyl 2-(chloromethyl)nicotinate** is limited in the provided results, general principles for similar compounds suggest avoiding strong oxidizing agents and amines.[4]

Q7: What is the difference between **Methyl 2-(chloromethyl)nicotinate**, Methyl 2-chloronicotinate, and Methyl nicotinate?

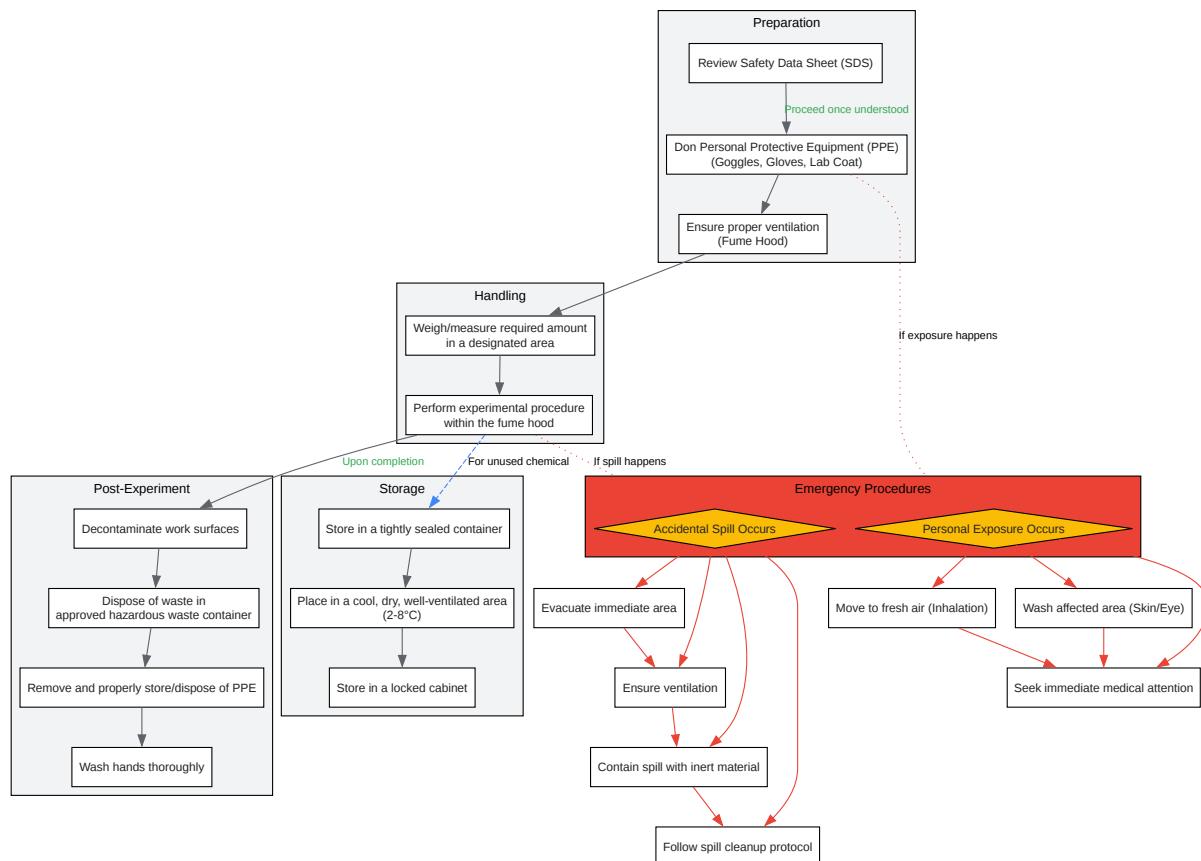
These are distinct chemical compounds with different structures and potentially different safety profiles. It is crucial to use the correct Safety Data Sheet (SDS) for the specific compound you are working with.

- **Methyl 2-(chloromethyl)nicotinate:** Contains a chloromethyl group at the 2-position of the pyridine ring.
- Methyl 2-chloronicotinate: Contains a chlorine atom at the 2-position of the pyridine ring.
- Methyl nicotinate: Is the methyl ester of nicotinic acid without any chloro-substituents.

Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature	2-8°C	[2]
Boiling Point	279.4 ± 30.0 °C (Predicted)	[2]
Density	1.252 ± 0.06 g/cm³ (Predicted)	[2]

Experimental Workflow: Safe Handling of Methyl 2-(chloromethyl)nicotinate

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Caption: Workflow for the safe handling of **Methyl 2-(chloromethyl)nicotinate**.

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